

LC-MS/MS protocol for quantifying Adipate-13C6 in plasma

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Adipate-13C6 (sodium)

Cat. No.: B12389093

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Abstract

This application note details a robust, high-sensitivity LC-MS/MS protocol for quantifying Adipate-13C6 (Hexanedioic acid-13C6) in human or animal plasma. Due to the high polarity and poor ionization efficiency of dicarboxylic acids in their native form, this method utilizes 3-Nitrophenylhydrazine (3-NPH) derivatization.^{[1][2][3]} This chemical modification serves two critical functions: it introduces a hydrophobic moiety to enable stable Reverse-Phase (C18) retention and significantly enhances negative-mode electrospray ionization (ESI-) sensitivity. This protocol is optimized for metabolic flux analysis (MFA) and pharmacokinetic tracer studies where precise distinction between native Adipate (

) and the tracer Adipate-13C6 is required.

Introduction & Biological Context

Adipic acid (Hexanedioic acid) is a dicarboxylic acid involved in fatty acid oxidation and lysine metabolism. In metabolic research, Adipate-13C6 is frequently used as a stable isotope tracer to probe

-oxidation pathways or as a surrogate for assessing dicarboxylic aciduria.

The Analytical Challenge

- **Polarity:** Native adipic acid is highly hydrophilic, leading to poor retention and peak shape on standard C18 columns.
- **Ion Suppression:** In plasma matrices, early-eluting polar compounds suffer from severe ion suppression in ESI.
- **Sensitivity:** Dicarboxylic acids lack easily ionizable groups, resulting in high Limits of Quantification (LOQ) in native analysis.

The Solution: 3-NPH Derivatization

We employ a carbodiimide-catalyzed reaction with 3-NPH to convert the carboxylic acid groups into stable amide derivatives.

- **Mechanism:** 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) activates the carboxyl groups, which then react with 3-NPH.
- **Outcome:** Adipic acid (MW 146) is converted to Bis-3-NPH-Adipate (MW ~416). This derivative is highly retained on C18 and ionizes exceptionally well in negative mode due to the nitrophenyl moiety.

Experimental Design Strategy

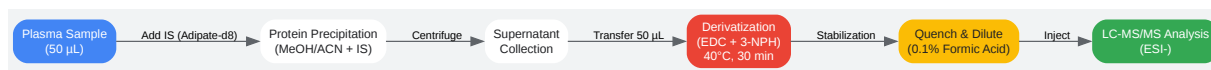
2.1 Internal Standard Selection

To ensure "Self-Validating" quantification, we cannot rely solely on the analyte itself.

- **Target Analyte:** Adipate-13C6 (Quantifying the tracer).
- **Internal Standard (IS):** Adipic acid-d8 (Deuterated).
 - **Why?** Adipate-d8 is chemically identical but mass-resolved from both native Adipate () and Adipate-13C6. It corrects for derivatization efficiency and matrix effects.

2.2 Workflow Visualization

The following diagram outlines the critical path from plasma collection to data acquisition.



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Figure 1: End-to-end sample preparation workflow for Adipate-13C6 quantification.

Materials & Reagents

Reagent	Specification	Purpose
Adipate-13C6	>99% Isotopic Purity	Calibration Standard / Analyte
Adipic Acid-d8	>98% D-enrichment	Internal Standard (IS)
3-Nitrophenylhydrazine (3-NPH)	HCl salt, 97%+	Derivatizing Agent
EDC·HCl	High Purity	Coupling Agent
Pyridine	Anhydrous	Catalyst/Buffer
Methanol (MeOH)	LC-MS Grade	Protein Precipitation
Formic Acid	LC-MS Grade	Mobile Phase Modifier

Detailed Protocol

4.1 Stock Solution Preparation

- Stock A (Analyte): Dissolve Adipate-13C6 in 50:50 MeOH:Water to 1 mg/mL.
- Stock B (IS): Dissolve Adipic acid-d8 in 50:50 MeOH:Water to 1 mg/mL.
- Working IS Solution: Dilute Stock B to 1,000 ng/mL in Methanol.
- Derivatization Reagent (Daily Prep):
 - Solution 1 (EDC): 250 mM EDC in Water.
 - Solution 2 (3-NPH): 250 mM 3-NPH in 50% MeOH.

- Solution 3 (Pyridine): 7% Pyridine in MeOH.
- Mix: Combine Sol 1 : Sol 2 : Sol 3 in a 1:1:1 ratio just before use.

4.2 Sample Preparation

- Extraction:
 - Aliquot 50 μ L Plasma into a 1.5 mL Eppendorf tube.
 - Add 150 μ L Working IS Solution (Methanol containing Adipate-d8).
 - Vortex (30 sec) and Centrifuge (15,000 x g, 10 min, 4°C).
- Derivatization:
 - Transfer 50 μ L of Supernatant to a clean vial/plate.
 - Add 25 μ L of Derivatization Mix (prepared above).
 - Incubate at 40°C for 30 minutes. (Heating ensures completion of the double-derivatization).
- Quenching:
 - Add 425 μ L of 10% Aqueous Methanol (containing 0.1% Formic Acid) to quench the reaction and dilute the sample.
 - Note: The final dilution ensures the high concentration of derivatizing reagents does not foul the MS source.

LC-MS/MS Conditions

5.1 Chromatography (LC)

- System: UHPLC (e.g., Agilent 1290, Shimadzu Nexera, Waters Acquity).
- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 100 mm, 1.7 μ m).

- Rationale: The derivatized adipate is hydrophobic, allowing excellent retention and separation from early-eluting salts on a standard C18.
- Mobile Phase A: Water + 0.01% Formic Acid.[4]
- Mobile Phase B: Acetonitrile + 0.01% Formic Acid.
- Flow Rate: 0.4 mL/min.[5]
- Column Temp: 40°C.

Gradient Profile:

Time (min)	% B	Event
0.00	15	Start
1.00	15	Hold
6.00	95	Ramp
7.50	95	Wash
7.60	15	Re-equilibrate

| 10.00 | 15 | Stop |

5.2 Mass Spectrometry (MS/MS)

- Ionization: Electrospray Ionization (ESI), Negative Mode.[6][7]
- Detection: Multiple Reaction Monitoring (MRM).[6][8]
- Source Parameters:
 - Capillary Voltage: -3.5 kV.
 - Desolvation Temp: 500°C.
 - Gas Flow: High (specific to instrument).

MRM Transitions: Note: The derivative mass calculation: Adipic (146) + 2x[3-NPH (135)] = 416.
Precursor is [M-H]⁻.

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (V)	Role
Adipate-13C6 (Deriv)	421.4	137.1	25	Quantifier
Adipate-13C6 (Deriv)	421.4	182.1	30	Qualifier
Adipate-12C (Native)	415.4	137.1	25	Monitor
Adipate-d8 (IS)	423.4	137.1	25	Internal Std

- Product Ion Logic: The m/z 137 fragment corresponds to the 3-NPH moiety, which is the most intense and stable fragment for these derivatives.

Data Processing & Calculation

To quantify Adipate-13C6 specifically:

- Integration: Integrate peaks for m/z 421.4 (Analyte) and 423.4 (IS).
- Ratio Calculation:
- Quantification: Plot Area Ratio vs. Concentration of Adipate-13C6 standards. Use Linear Regression (weighting).
- Flux/Enrichment (Optional): If calculating fractional enrichment, compare Area(421) to Area(415 + 421).

Method Validation Criteria (Self-Validating System)

Parameter	Acceptance Criteria
Linearity	over range 10 ng/mL – 5,000 ng/mL.
Accuracy	±15% of nominal (±20% at LLOQ).
Precision	CV < 15% (CV < 20% at LLOQ).
Derivatization Efficiency	Monitor mono-derivative (m/z ~281). It should be <5% of the bis-derivative peak area.
Matrix Effect	Compare IS slope in plasma vs. solvent. Acceptable range: 85-115%.[4]

References

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